

2-(Chloromethyl)-7-methoxybenzo[d]thiazole

CAS number

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Chloromethyl)-7-methoxybenzo[d]thiazole

Cat. No.: B12971710

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Technical Whitepaper: **2-(Chloromethyl)-7-methoxybenzo[d]thiazole** (CAS: 1188026-26-7) in Advanced Drug Development

Executive Summary & Chemical Identity

The compound **2-(Chloromethyl)-7-methoxybenzo[d]thiazole** (CAS: 1188026-26-7) is a highly specialized, privileged scaffold utilized extensively in medicinal chemistry and organic synthesis^[1]. Benzothiazole derivatives are ubiquitous in FDA-approved therapeutics and advanced clinical candidates, primarily due to their ability to act as bioisosteres for purines and their capacity to interact with diverse biological targets, including kinase domains and viral replication machinery^{[2][3]}.

This specific building block is defined by two critical functional modifications on the core benzothiazole ring:

- **2-Chloromethyl Group:** A highly reactive electrophilic center primed for SN2 nucleophilic substitution.

- 7-Methoxy Group: An electron-donating moiety that modulates the electronic distribution of the fused aromatic system while increasing the overall lipophilicity and providing a potential hydrogen-bond acceptor site.

Physicochemical Properties & Molecular Descriptors

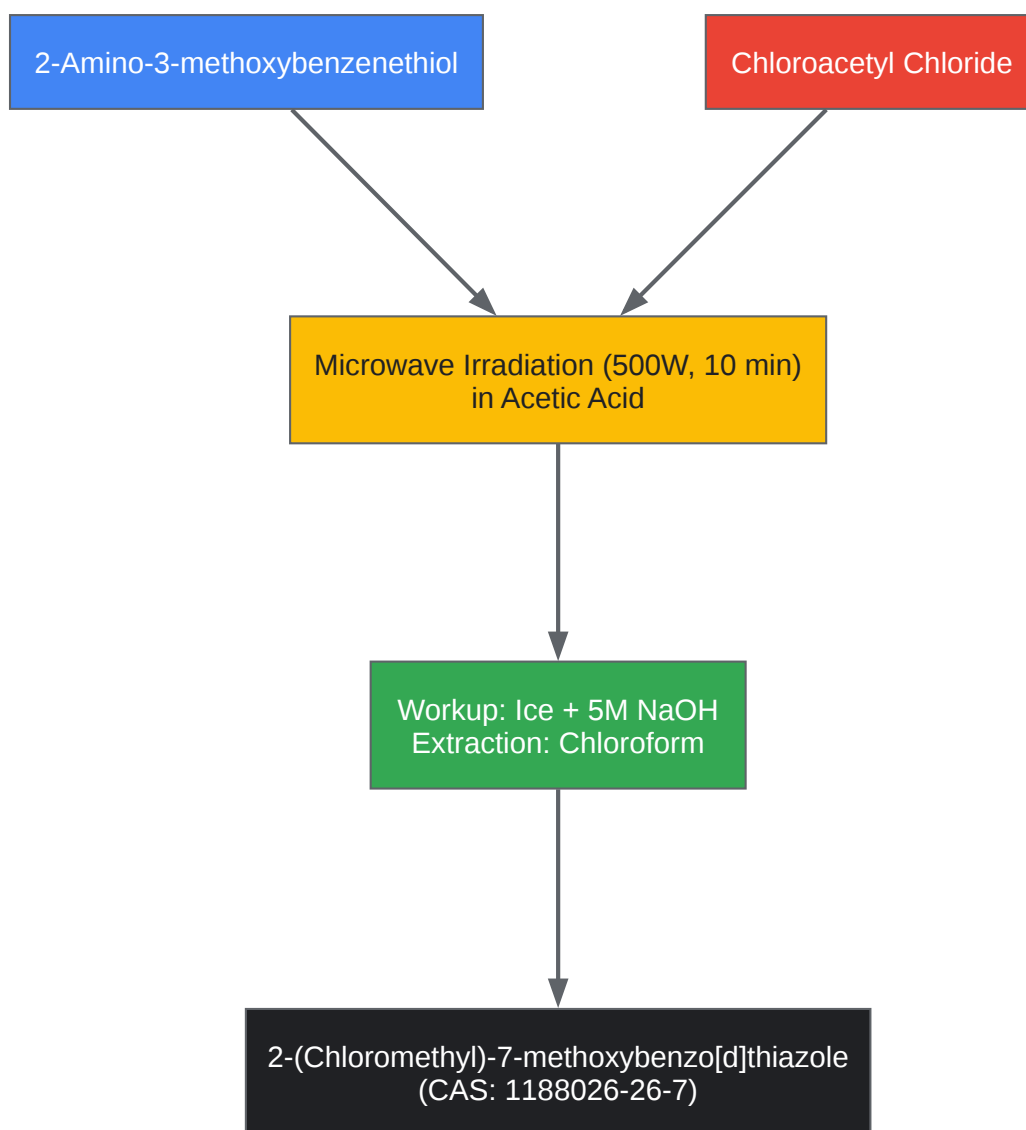
Understanding the quantitative descriptors of CAS 1188026-26-7 is essential for predicting its behavior in both synthetic workflows and downstream pharmacokinetic (PK) profiling[4]. The table below summarizes its core properties.

Property	Value	Pharmacological / Synthetic Relevance
CAS Number	1188026-26-7	Unique identifier for procurement and regulatory tracking.
Molecular Formula	C ₉ H ₈ CINOS	Determines stoichiometric calculations in synthesis.
Molecular Weight	213.68 g/mol	Low MW allows for the addition of large pharmacophores without exceeding Lipinski's Rule of 5.
LogP	3.0437	Optimal lipophilicity for cell membrane permeability.
TPSA	22.12 Å ²	Low polar surface area, indicating excellent potential for blood-brain barrier (BBB) penetration if required.
H-Bond Acceptors	3	Facilitates binding in target protein pockets (e.g., EGFR kinase domain).

Mechanistic Rationale in Organic Synthesis

The utility of **2-(chloromethyl)-7-methoxybenzo[d]thiazole** stems from the unique reactivity of the chloromethyl group at the 2-position. The carbon atom of this group is highly electrophilic. During an SN2 reaction, the transition state is significantly stabilized by the adjacent π -system of the benzothiazole ring (specifically the imine-like nitrogen at position 3). This "benzylic-like" stabilization dramatically lowers the activation energy required for nucleophilic attack by amines, thiols, or alkoxides[5].

Furthermore, the 7-methoxy group exerts an electron-donating resonance effect (+R) into the benzene ring, which subtly increases the electron density of the sulfur atom. This electronic modulation not only influences the basicity of the thiazole nitrogen but also dictates the binding affinity of the final hybrid molecules when interacting with target proteins[2].



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Workflow for the microwave-assisted synthesis of CAS 1188026-26-7.

Standardized Synthetic Protocols (Self-Validating Systems)

To ensure high scientific integrity and reproducibility, the following protocols have been optimized based on modern green chemistry principles, specifically replacing outdated, low-yield polyphosphoric acid (PPA) methods with microwave-assisted synthesis[6][7].

Protocol A: Microwave-Assisted Synthesis of the Core Scaffold

Causality: Traditional condensation requires harsh acids (PPA) and extended heating (12-24 hours), leading to difficult workups and environmental toxicity. Microwave irradiation in glacial acetic acid provides rapid, localized dielectric heating. Mechanistically, the amine first attacks the acyl chloride to form an intermediate amide, followed by rapid intramolecular cyclization driven by the thiol attacking the amide carbonyl[6].

Step-by-Step Methodology:

- **Preparation:** Dissolve 2-amino-3-methoxybenzenethiol (1.0 g, 6.44 mmol) in 15 mL of glacial acetic acid within a microwave-safe quartz vessel.
- **Addition:** Dropwise, add 2-chloroacetyl chloride (1.09 g, 9.66 mmol, 1.5 eq) under continuous stirring at room temperature.
- **Irradiation:** Seal the vessel and irradiate in a dedicated chemical microwave reactor at 500 W for exactly 10 minutes.
- **Quenching:** Allow the vessel to cool to room temperature, then pour the mixture onto 100 mL of crushed ice.
- **Neutralization:** Slowly basify the aqueous mixture using 5M NaOH until a pH of ~8 is achieved.
- **Extraction & Purification:** Extract the aqueous layer with chloroform (3×50 mL). Dry the combined organic layers over anhydrous MgSO₄, filter, and concentrate under reduced vacuum. Purify via silica gel flash chromatography (petroleum ether/acetone, 10:1 v/v).

Validation & Quality Control:

- Yield: Expected 85–89% (yellowish solid).
- LC-MS: Confirm the presence of the $[M+H]^+$ ion at $m/z \approx 214.0$.
- 1H -NMR ($CDCl_3$): Diagnostic singlet at δ 4.95 ppm (2H) confirms the intact $-CH_2Cl$ group.

Protocol B: S_N2 N-Alkylation for Hybrid Drug Synthesis

Causality: To build a functional pharmacophore, the reactive chloromethyl group must be coupled with a secondary amine (e.g., a piperazine derivative). A non-nucleophilic base is essential to scavenge the generated HCl, preventing the protonation of the nucleophilic amine and driving the reaction to completion[3].

Step-by-Step Methodology:

- Preparation: Dissolve CAS 1188026-26-7 (1.0 mmol) and the target secondary amine (1.1 mmol) in 10 mL of anhydrous acetonitrile.
- Base Addition: Add anhydrous potassium carbonate (K_2CO_3 , 2.5 mmol) or triethylamine (TEA, 2.0 mmol) to the solution.
- Reflux: Heat the mixture to reflux (approx. 82 °C) under an inert nitrogen atmosphere for 4–6 hours. Monitor the disappearance of the starting material via TLC (Hexane:Ethyl Acetate 3:1).
- Workup: Evaporate the solvent under reduced pressure. Resuspend the residue in ethyl acetate (20 mL) and wash with distilled water (3×15 mL) to remove inorganic salts.
- Isolation: Dry the organic layer over Na_2SO_4 , concentrate, and recrystallize from ethanol.

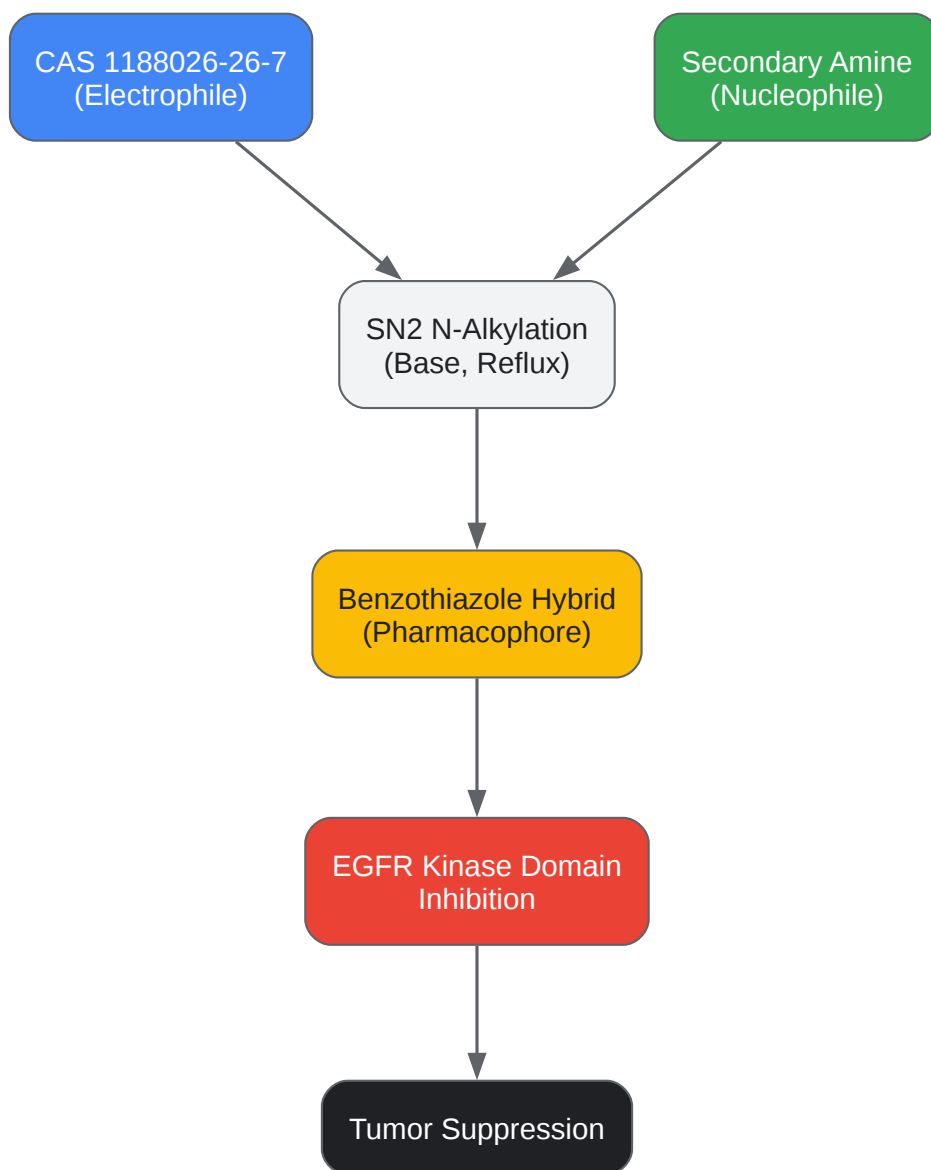
Validation & Quality Control:

- TLC: Observe a distinct shift to a lower R_f value (more polar product).
- 1H -NMR: The diagnostic singlet at δ 4.95 ppm ($-CH_2Cl$) will shift upfield to ~ 3.80 – 4.10 ppm ($-CH_2-N$) upon successful alkylation.

Applications in Drug Development

As of 2026, the 7-methoxybenzothiazole scaffold synthesized from this building block is heavily utilized in two primary therapeutic areas:

1. **Oncology (EGFR Inhibition):** Benzothiazole-carboxamide hybrids and amine-coupled derivatives have shown profound efficacy in targeting the Epidermal Growth Factor Receptor (EGFR), a kinase frequently overexpressed in breast (MCF-7) and colorectal (HCT-116) cancers. The 7-methoxy group enhances the molecule's fit within the hydrophobic ATP-binding pocket of the EGFR kinase domain, leading to competitive inhibition and subsequent tumor cell apoptosis[2][8].
2. **Antiviral Therapeutics (RSV):** Derivatives synthesized from 2-chloromethyl benzothiazoles have been identified as potent inhibitors of Respiratory Syncytial Virus (RSV) replication. These compounds specifically target the RSV M2-1 protein, disrupting viral transcription. The ease of modifying the 2-position via SN2 chemistry allows for rapid Structure-Activity Relationship (SAR) optimization to maximize antiviral efficacy[3].



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Pharmacological pathway from SN2 alkylation to EGFR inhibition.

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- To cite this document: BenchChem. [2-(Chloromethyl)-7-methoxybenzo[d]thiazole CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12971710/docs#2-chloromethyl-7-methoxybenzo-d-thiazole-cas-number>]

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